

Application Notes and Protocols for Impurity Profiling Using Hydroxy Methyl Linagliptin

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Linagliptin is an orally administered dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1][2] Impurity profiling is a critical aspect of drug development and manufacturing, ensuring the safety, efficacy, and stability of the final pharmaceutical product. Regulatory bodies, such as the International Council for Harmonisation (ICH), have established stringent guidelines for the identification, qualification, and control of impurities in drug substances and products.[3] One such potential impurity in the synthesis and degradation of Linagliptin is **Hydroxy Methyl Linagliptin**.

This document provides detailed application notes and protocols for the use of **Hydroxy Methyl Linagliptin** as a reference standard in the impurity profiling of Linagliptin. These guidelines are intended to assist researchers, scientists, and drug development professionals in establishing robust analytical methods for the detection, quantification, and control of this and other related impurities.

Chemical Information: **Hydroxy Methyl Linagliptin**

- Chemical Name: (R,E)-8-(3-aminopiperidin-1-yl)-1-((4-ethylquinazolin-2-yl)methyl)-7-(4-hydroxy-3-methylbut-2-en-1-yl)-3-methyl-3,7-dihydro-1H-purine-2,6-dione[4]
- Molecular Formula: C₂₇H₃₄N₈O₃[4]
- Molecular Weight: 518.62 g/mol [4]

Data Presentation: Quantitative Analysis of Linagliptin and Its Impurities

The following table summarizes quantitative data from forced degradation studies of Linagliptin, highlighting the conditions under which various impurities, including potential formation of **Hydroxy Methyl Linagliptin**, are observed. The use of a well-characterized **Hydroxy Methyl Linagliptin** reference standard is crucial for the accurate quantification of this specific impurity.

Stress Condition	Reagents and Conditions	Linagliptin Degradation (%)	Impurity Formation (%)	Reference
Acid Hydrolysis	1 M HCl, 60°C, 24 hours	16.42	Two major degradants formed at >5.0%	[3]
Base Hydrolysis	0.1 M NaOH, 60°C, 10 days	2.56	Two degradants formed at >0.4%	[3]
Oxidative Degradation	3% H ₂ O ₂ , 60°C, 24 hours	Significant degradation	Multiple impurities formed at >0.4%	[3]
Thermal Degradation	60°C, 10 days	0.05	One impurity formed at 0.05%	[3]
Photolytic Degradation	UV-VIS light, 60°C, 60% humidity	0.56	Several impurities formed at <0.1%	[3]

Experimental Protocols

Protocol 1: Synthesis of Hydroxy Methyl Linagliptin (Proposed)

While a specific detailed synthesis for **Hydroxy Methyl Linagliptin** is not readily available in the public domain, a plausible synthetic route can be proposed based on the known synthesis of Linagliptin and related impurities. This protocol is for informational purposes and would require optimization and validation. The synthesis of Linagliptin and its impurities often involves the modification of the xanthine core.[5]

Reaction Scheme:

A potential route could involve the reaction of a suitable Linagliptin precursor, such as 8-bromo-7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione, with a protected (R)-3-aminopiperidine derivative, followed by a reaction to introduce the hydroxy-methyl-butenyl side chain.

Materials:

- 8-bromo-7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione
- (R)-3-(tert-butoxycarbonylamino)piperidine
- (E)-4-bromo-2-methylbut-2-en-1-ol
- Diisopropylethylamine (DIPEA)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

Procedure:

- **Step 1: Coupling Reaction:** In a round-bottom flask, dissolve 8-bromo-7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione and (R)-3-(tert-butoxycarbonylamino)piperidine in DMF. Add DIPEA and heat the reaction mixture at 80-100°C for several hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Step 2: Introduction of the Side Chain:** To the reaction mixture, add (E)-4-bromo-2-methylbut-2-en-1-ol and continue heating until the starting material is consumed.
- **Step 3: Work-up and Purification:** After cooling, pour the reaction mixture into water and extract with ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane.
- **Step 4: Deprotection:** Dissolve the purified intermediate in DCM and add TFA. Stir the reaction at room temperature for a few hours.
- **Step 5: Final Purification:** Neutralize the reaction mixture with a suitable base and extract the product with DCM. Purify the final product, **Hydroxy Methyl Linagliptin**, by column chromatography or preparative HPLC to obtain the reference standard.

Characterization: The structure of the synthesized **Hydroxy Methyl Linagliptin** should be confirmed using spectroscopic techniques such as ¹H NMR, ¹³C NMR, and Mass Spectrometry. The purity should be determined by HPLC.

Protocol 2: Forced Degradation Study of Linagliptin

This protocol outlines the procedure for conducting forced degradation studies on Linagliptin to identify and quantify potential degradation products, including **Hydroxy Methyl Linagliptin**.

Materials:

- Linagliptin drug substance
- **Hydroxy Methyl Linagliptin** reference standard

- Hydrochloric acid (HCl), 1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H₂O₂), 3%
- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Water, HPLC grade
- Phosphate buffer
- HPLC system with a UV or PDA detector
- C18 reverse-phase HPLC column (e.g., 250 mm x 4.6 mm, 5 µm)

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of Linagliptin (e.g., 1 mg/mL) in methanol.
- Acid Hydrolysis: Mix a portion of the Linagliptin stock solution with an equal volume of 1 M HCl. Heat the solution at 60°C for 24 hours. After cooling, neutralize the solution with 1 M NaOH and dilute with the mobile phase to a suitable concentration for HPLC analysis.[\[3\]](#)
- Base Hydrolysis: Mix a portion of the Linagliptin stock solution with an equal volume of 0.1 M NaOH. Heat the solution at 60°C for 10 days. After cooling, neutralize the solution with 0.1 M HCl and dilute with the mobile phase.[\[3\]](#)
- Oxidative Degradation: Mix a portion of the Linagliptin stock solution with an equal volume of 3% H₂O₂. Keep the solution at 60°C for 24 hours. Dilute with the mobile phase for analysis.[\[3\]](#)
- Thermal Degradation: Store a solid sample of Linagliptin at 60°C for 10 days. Dissolve the stressed sample in methanol and dilute with the mobile phase.[\[3\]](#)

- **Photolytic Degradation:** Expose a solution of Linagliptin to UV-VIS light (as per ICH Q1B guidelines) at 25°C. Prepare a control sample protected from light. Dilute both solutions with the mobile phase for analysis.
- **HPLC Analysis:** Analyze all the stressed samples, along with an unstressed Linagliptin solution and a solution of the **Hydroxy Methyl Linagliptin** reference standard, using a validated stability-indicating HPLC method.

Protocol 3: HPLC Method for Impurity Profiling of Linagliptin

This protocol describes a typical reverse-phase HPLC method for the separation and quantification of Linagliptin and its impurities. Method validation should be performed according to ICH guidelines.

Chromatographic Conditions:

- Column: C18, 250 mm x 4.6 mm, 5 µm particle size
- Mobile Phase A: 0.1% Trifluoroacetic acid in water
- Mobile Phase B: Acetonitrile
- Gradient Program:
 - 0-5 min: 95% A, 5% B
 - 5-25 min: Linear gradient to 40% A, 60% B
 - 25-30 min: Linear gradient to 10% A, 90% B
 - 30-35 min: Hold at 10% A, 90% B
 - 35-40 min: Return to initial conditions
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C

- Detection Wavelength: 225 nm
- Injection Volume: 10 µL

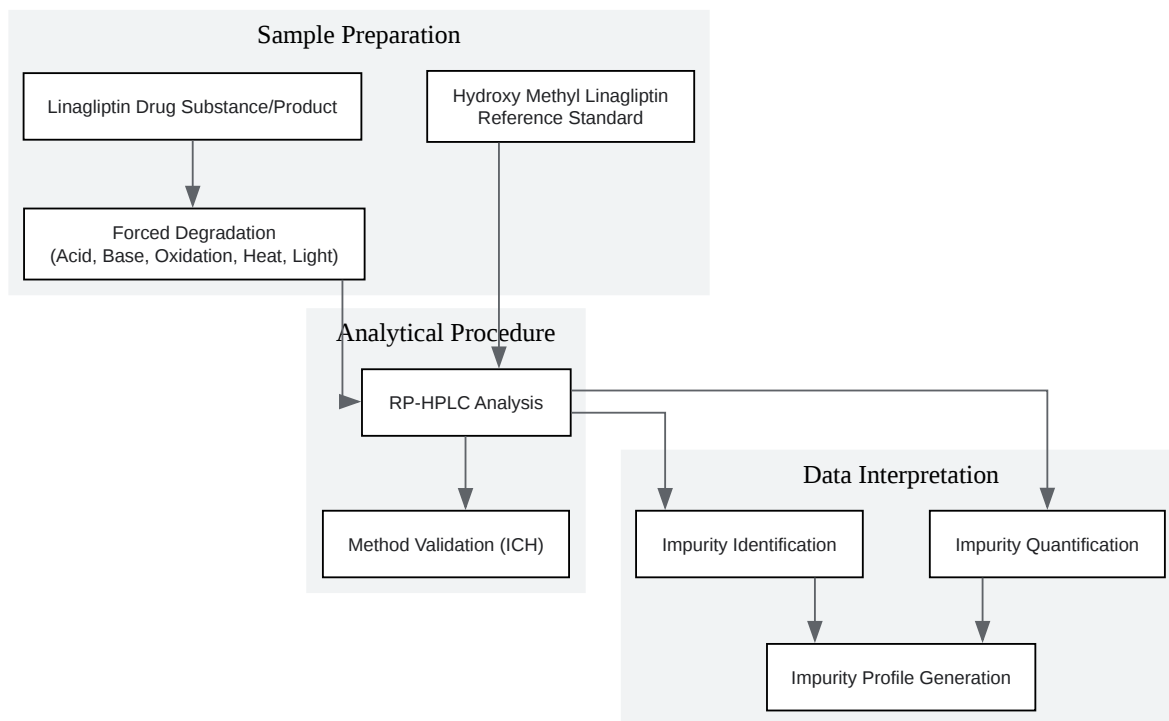
System Suitability:

Before sample analysis, perform system suitability tests by injecting a standard solution containing Linagliptin and **Hydroxy Methyl Linagliptin**. The system is deemed suitable if the resolution between the two peaks is greater than 2.0, the tailing factor for each peak is less than 2.0, and the relative standard deviation for replicate injections is less than 2.0%.

Quantification:

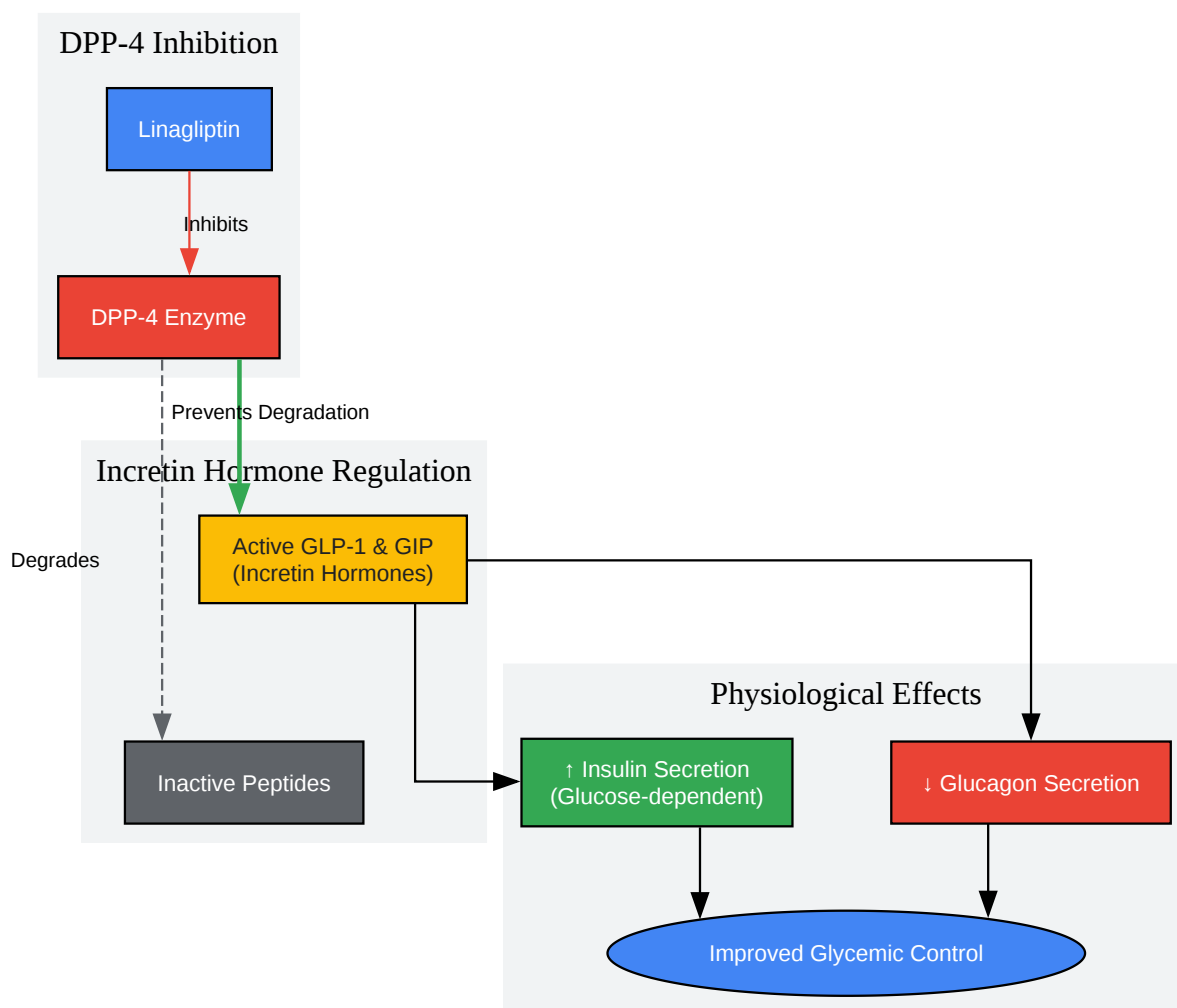
The amount of **Hydroxy Methyl Linagliptin** and other impurities in a sample can be calculated using the external standard method based on the peak area response from the chromatogram of the reference standard.

Mandatory Visualization



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Caption: Experimental Workflow for Linagliptin Impurity Profiling.



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Caption: Linagliptin's Mechanism of Action via DPP-4 Inhibition.

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